

Essential Guide to Amogastrin Disposal for Laboratory Professionals

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Compound of Interest

Compound Name: Amogastrin

Cat. No.: B1665373

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and operational integrity. This document provides a comprehensive, step-by-step guide for the safe and compliant disposal of **Amogastrin**.

Amogastrin is a synthetic tetrapeptide and a gastrin analogue, utilized in research primarily for stimulating gastric secretion and in gastric imaging studies.^[1] Due to its chemical nature, **Amogastrin** must be treated as chemical waste and disposed of following established safety protocols to prevent environmental contamination and ensure personnel safety.

Key Chemical and Safety Data

While specific quantitative disposal limits for **Amogastrin** are not readily available, the following information is crucial for implementing appropriate disposal procedures.

Property	Value	Reference
Chemical Name	Amogastrin	[1][2]
Synonyms	tert-Amyloxycarbonyltetragastrin	[2]
CAS Number	16870-37-4	[1][2]
Molecular Formula	C35H46N6O8S	[1][2]
Physical Form	Solid (assumed)	General peptide characteristics
Known Hazards	To be handled with care as with all chemical reagents. Specific toxicity data is limited.	General laboratory safety principles

Procedural Workflow for Amogastrin Disposal

The following diagram outlines the logical workflow for the proper disposal of **Amogastrin** in a laboratory setting. This procedure is designed to comply with general hazardous waste regulations.



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References

- 1. Amogastrin | Tetrapeptide | MedChemExpress [medchemexpress.eu]
- 2. Amogastrin | C₃₅H₄₆N₆O₈S | CID 71884 - PubChem [pubchem.ncbi.nlm.nih.gov]
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